

Application Notes and Protocols for the Characterization of Bicordin

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Compound of Interest

Compound Name: *Bicordin*
CAS No.: 22164-96-1
Cat. No.: B1204655

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Introduction

Bicordin, also known as Bis(4-pyridylmethyl)amine citrate, is a chemical entity with the molecular formula $C_{18}H_{21}N_3O_7$.^[1] Historically, it has been investigated for its potential therapeutic effects in coronary heart disease, where it was noted for its vasodilator properties.^[2] The comprehensive characterization of **Bicordin** is a prerequisite for its further development and application in pharmaceutical sciences. This document provides detailed application notes and protocols for the modern analytical techniques applicable to the structural elucidation, physicochemical characterization, and biological activity assessment of **Bicordin**.

Physicochemical Properties of Bicordin

A summary of the key physicochemical properties of **Bicordin** is presented in the table below. This data is essential for the design of analytical methods, formulation development, and understanding its pharmacokinetic profile.

Property	Value	Source
Molecular Formula	C18H21N3O7	PubChem[1]
Molecular Weight	391.4 g/mol	PubChem[1]
IUPAC Name	2-hydroxypropane-1,2,3-tricarboxylic acid;1-pyridin-4-yl-N-(pyridin-4-ylmethyl)methanamine	PubChem[1]
CAS Number	22164-96-1	PubChem[1]
Component Compounds	Citric Acid, N-(4-Pyridinylmethyl)-4-pyridinemethanamine	PubChem[1]

Structural Elucidation and Purity Determination

The unambiguous confirmation of **Bicordin**'s chemical structure and the assessment of its purity are critical quality attributes. A combination of spectroscopic and chromatographic techniques is employed for this purpose.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for the structural elucidation of organic molecules. Both ^1H and ^{13}C NMR are essential for confirming the atomic connectivity of **Bicordin**.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **Bicordin** in 0.6 mL of a suitable deuterated solvent (e.g., DMSO- d_6 or D_2O).
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition:
 - Acquire a one-dimensional ^1H NMR spectrum.
 - Typical parameters: 16-32 scans, relaxation delay of 1-2 seconds.

- Observe the chemical shifts, integration, and coupling patterns of the protons corresponding to the pyridyl, methylene, and citrate moieties.
- ¹³C NMR Acquisition:
 - Acquire a one-dimensional ¹³C NMR spectrum using a proton-decoupled pulse sequence.
 - Typical parameters: 1024-2048 scans, relaxation delay of 2-5 seconds.
 - Identify the chemical shifts of all carbon atoms in the **Bicordin** molecule.
- 2D NMR (Optional but Recommended):
 - Perform 2D NMR experiments such as COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) to confirm proton-proton and proton-carbon correlations, respectively.
- Data Analysis: Process the spectra using appropriate software. Compare the observed chemical shifts and coupling constants with predicted values or reference spectra to confirm the structure.

Mass Spectrometry (MS)

Mass spectrometry is employed to determine the molecular weight and fragmentation pattern of **Bicordin**, further confirming its identity. High-resolution mass spectrometry (HRMS) provides highly accurate mass measurements.

Experimental Protocol: Mass Spectrometry

- Sample Preparation: Prepare a dilute solution of **Bicordin** (e.g., 1 µg/mL) in a suitable solvent such as methanol or acetonitrile/water.
- Instrumentation: Use a mass spectrometer equipped with an appropriate ionization source, such as Electrospray Ionization (ESI).
- Full Scan MS:

- Acquire a full scan mass spectrum in positive ion mode to detect the protonated molecule $[M+H]^+$.
- The expected m/z for the parent compound (Bis(4-pyridylmethyl)amine) would be 214.1239 and for citric acid would be 193.0505. The intact salt may show different ionic species.
- Tandem MS (MS/MS):
 - Select the parent ion of interest and subject it to collision-induced dissociation (CID).
 - Analyze the resulting fragment ions to elucidate the structure.
- Data Analysis: Compare the accurate mass measurement with the theoretical mass of **Bicordin**. Interpret the fragmentation pattern to confirm the structural components.

High-Performance Liquid Chromatography (HPLC)

HPLC is the primary technique for determining the purity of **Bicordin** and for its quantification in various matrices.

Experimental Protocol: HPLC for Purity and Assay

- Instrumentation: A standard HPLC system with a UV detector.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
 - Mobile Phase: A gradient of Solvent A (e.g., 0.1% trifluoroacetic acid in water) and Solvent B (e.g., 0.1% trifluoroacetic acid in acetonitrile).
 - Gradient Program: A suitable gradient to ensure separation of **Bicordin** from any impurities (e.g., 5% B to 95% B over 20 minutes).
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: 260 nm (based on the pyridine chromophore).

- Injection Volume: 10 μ L.
- Sample Preparation:
 - Purity: Dissolve **Bicordin** in the mobile phase starting condition to a concentration of approximately 1 mg/mL.
 - Assay: Prepare a standard stock solution of known concentration and a series of calibration standards. Prepare the sample solution at a concentration within the calibration range.
- Data Analysis:
 - Purity: Integrate the area of all peaks in the chromatogram. Calculate the purity as the percentage of the main peak area relative to the total peak area.
 - Assay: Construct a calibration curve by plotting the peak area versus the concentration of the standards. Determine the concentration of **Bicordin** in the sample by interpolation from the calibration curve.

Biological Activity Assessment

Given its historical investigation as a vasodilator, initial biological characterization can focus on its effects on vascular tone.

In Vitro Vasodilation Assay

This assay assesses the ability of **Bicordin** to relax pre-constricted arterial rings, providing a direct measure of its vasodilatory effect.

Experimental Protocol: Aortic Ring Vasodilation Assay

- Tissue Preparation:
 - Isolate the thoracic aorta from a suitable animal model (e.g., rat).
 - Clean the aorta of adhering fat and connective tissue and cut it into rings (2-3 mm in length).

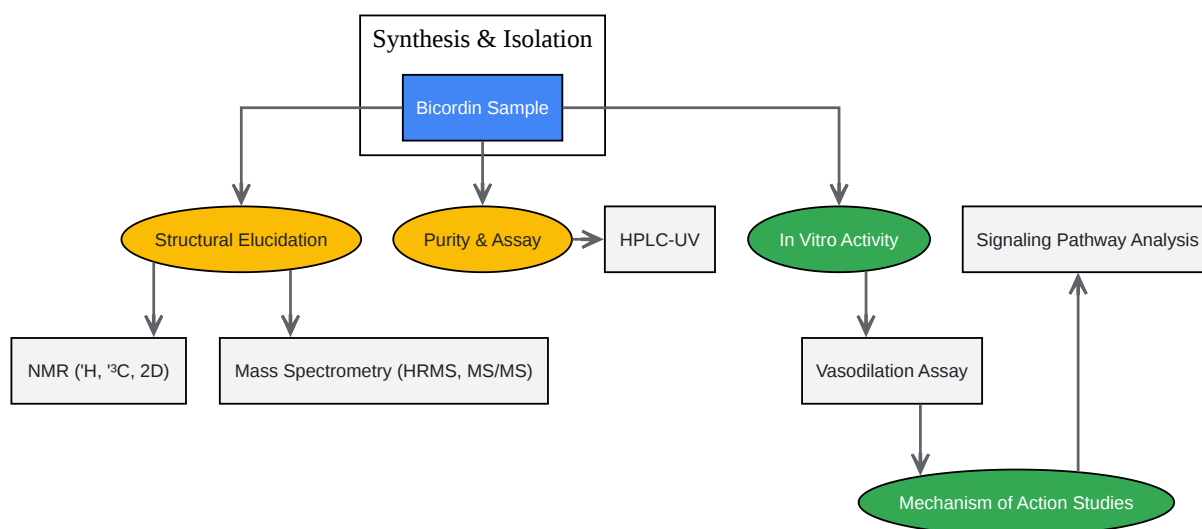
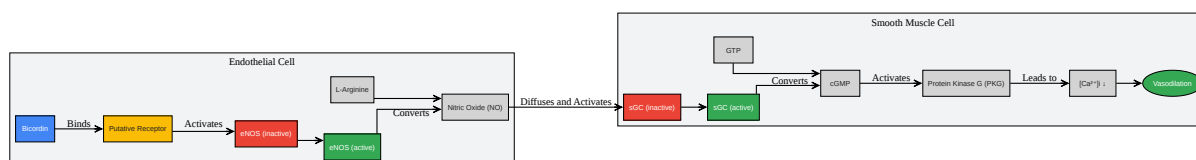
- Organ Bath Setup:
 - Mount the aortic rings in organ baths containing a physiological salt solution (e.g., Krebs-Henseleit buffer) maintained at 37°C and bubbled with 95% O₂ / 5% CO₂.
 - Connect the rings to isometric force transducers to record changes in tension.
- Experimental Procedure:
 - Allow the rings to equilibrate under a resting tension of 1-2 g for 60-90 minutes.
 - Induce contraction with a vasoconstrictor agent (e.g., phenylephrine or potassium chloride).
 - Once a stable contraction is achieved, add cumulative concentrations of **Bicordin** to the organ bath.
 - Record the relaxation response at each concentration.
- Data Analysis:
 - Express the relaxation as a percentage of the pre-contraction induced by the vasoconstrictor.
 - Construct a concentration-response curve and calculate the EC₅₀ (the concentration of **Bicordin** that produces 50% of the maximal relaxation).

Signaling Pathway Analysis

The vasodilatory effects of many compounds are mediated through specific signaling pathways, such as the nitric oxide (NO)/cyclic guanosine monophosphate (cGMP) pathway. Investigating the involvement of this pathway can provide insights into **Bicordin**'s mechanism of action.

Hypothetical Signaling Pathway for Bicordin-Induced Vasodilation

The following diagram illustrates a potential signaling cascade for **Bicordin**-mediated vasodilation. This is a hypothetical model based on common vasodilation mechanisms and serves as a framework for experimental investigation.



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References

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